

Enstilar® (calcipotriene and betamethasone dipropionate) Foam: A Technical Guide for Experimental Use

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Compound of Interest		
Compound Name:	Enstilar	
Cat. No.:	B1243062	Get Quote

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing **Enstilar**® foam in experimental settings.

Section 1: Formulation and Handling

This section addresses common questions regarding the physical and chemical properties of **Enstilar**® foam and provides best practices for its handling in a laboratory environment.

FAQs

Q1: What are the active ingredients and key excipients in Enstilar® foam?

Enstilar® is a fixed-dose combination product containing calcipotriene (a vitamin D analog) and betamethasone dipropionate (a corticosteroid). The formulation is a white to off-white aerosol foam.[1][2] Key excipients that researchers should be aware of are listed in the table below.

Table 1: Composition of **Enstilar**® Foam



Active Ingredients Calcipotriene 50 mcg/g Vitamin D analog, inhibits keratinocyte proliferation[1][3] May influence calcium homeostasis in cell culture models. Betamethasone Dipropionate 0.5 mg/g Corticosteroid, anti-inflammatory[1][3] Potent steroid, may have systemic effects in animal models. Key Excipients White soft paraffin Not specified Ointment base, emollient[1] Can interfere with certain analytical techniques (e.g., chromatography). May affect topical absorption models. Liquid paraffin (Mineral oil) Not specified Emollient[1][4] Similar to white soft paraffin, may cause interference in analytical methods. Polyoxypropylene stearyl ether Not specified Emulsifier, surfactant[1] May impact cell viability in in vitro studies. All-rac-α-tocopherol (Vitamin E) Not specified Antioxidant[1] Can help prevent oxidation of other components. Burylhydroxytoluene (BHT) Antioxidant[1] May cause local skin reactions or irritation in sensitive models.[1] [3]	Component	Concentration	Function	Potential Experimental Consideration
Calcipotriene 50 mcg/g inhibits keratinocyte proliferation[1][3] homeostasis in cell culture models. Betamethasone Dipropionate 0.5 mg/g Corticosteroid, antiniflammatory[1][3] Potent steroid, may have systemic effects in animal models. Key Excipients Value of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the propionate of the propionate of the propional propionate of the	Active Ingredients			
Betamethasone Dipropionate 0.5 mg/g Corticosteroid, anti- inflammatory[1][3] have systemic effects in animal models. Key Excipients Can interfere with certain analytical techniques (e.g., chromatography). May affect topical absorption models. Liquid paraffin (Mineral oil) Not specified Emollient[1][4] Emulsifier, surfactant[1] All-rac-q-tocopherol (Vitamin E) Not specified Not specified Antioxidant[1] Antioxidant[1] May cause local skin reactions or irritation in sensitive models.[1] [3]	Calcipotriene	50 mcg/g	inhibits keratinocyte	homeostasis in cell
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Butylhydroxytoluene (BHT) Antioxidant[1] reactions or irritation in sensitive models.[1] [3]	·	Not specified	Antioxidant[1]	oxidation of other
Propollants		50 mcg/g	Antioxidant[1]	reactions or irritation in sensitive models.[1]
	Propellants			



Troubleshooting & Optimization

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Butane	Not specified	Propellant[1]	Highly flammable. Evaporates upon application.[5]
Dimethyl ether	Not specified	Propellant, solvent[1]	Highly flammable. Evaporates upon application, leading to supersaturation of active ingredients on the skin.[7]

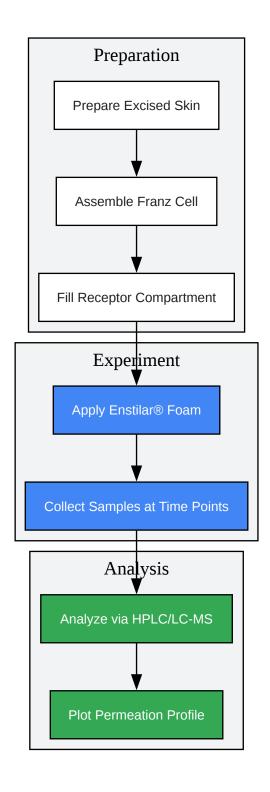
Q2: My **Enstilar**® foam appears to be collapsing too quickly after dispensing. What could be the cause?

The **Enstilar**® foam is designed as a non-expanding foam that gradually collapses after spraying.[8][9] However, an unusually rapid collapse can be indicative of several issues. Refer to the troubleshooting workflow below.

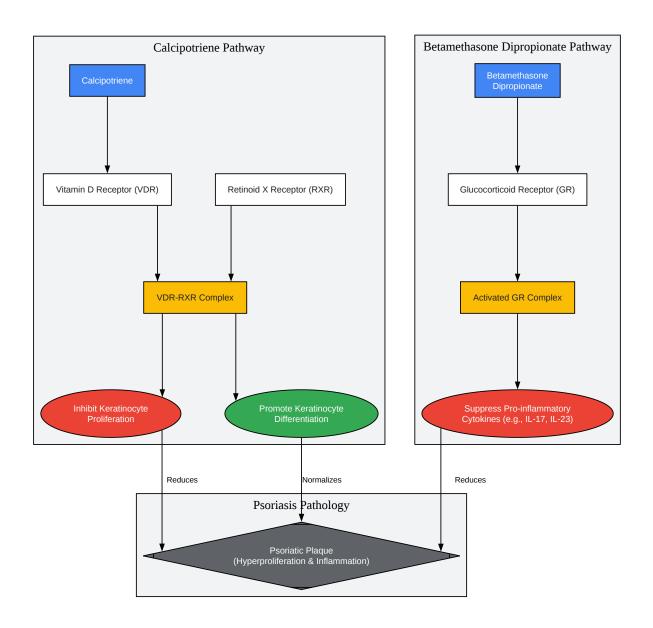












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References

- 1. mims.com [mims.com]
- 2. assets.hpra.ie [assets.hpra.ie]
- 3. nps.org.au [nps.org.au]
- 4. drugs.com [drugs.com]
- 5. ABOUT ENSTILAR® FOAM [hcp.enstilar.com]
- 6. A narrative review of fixed combination calcipotriol/betamethasone aerosol foam (Enstilar®) in the management of psoriasis with scalp involvement PMC [pmc.ncbi.nlm.nih.gov]
- 7. Supersaturation of Calcipotriene and Betamethasone Dipropionate in a Novel Aerosol Foam Formulation for Topical Treatment of Psoriasis Provides Enhanced Bioavailability of the Active Ingredients - PMC [pmc.ncbi.nlm.nih.gov]
- 8. accessdata.fda.gov [accessdata.fda.gov]
- 9. ABOUT ENSTILAR® FOAM [enstilar.com]
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